

Essential Safety and Operational Guide for Handling ST 91

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Compound of Interest

Compound Name: ST 91

Cat. No.: B8193281

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling and disposal of **ST 91**, a potent $\alpha 2$ -adrenoceptor agonist. The following procedural guidance is designed to ensure the safety of laboratory personnel and to provide a clear operational plan.

ST 91, chemically known as N-(2,6-Diethylphenyl)-4,5-dihydro-1H-imidazol-2-amine hydrochloride, is a research compound that requires careful handling due to its pharmacological activity.^[1] Adherence to these safety protocols is critical to mitigate risks associated with exposure.

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory at all times when handling **ST 91**. The following table summarizes the required equipment and its purpose.

PPE Category	Specific Equipment	Purpose
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from splashes of solutions containing ST 91.
Hand Protection	Nitrile gloves	Prevents skin contact. Gloves should be changed immediately if contaminated.
Body Protection	A buttoned lab coat	Protects skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area or under a fume hood.	Minimizes the risk of inhaling any aerosols or dust, particularly when handling the powdered form.

Operational Plan for Handling ST 91

This section outlines the step-by-step procedure for safely handling **ST 91** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Log the compound in your chemical inventory.
- **ST 91** should be stored desiccated at +4°C.[\[1\]](#)

2. Preparation of Solutions:

- All work with solid **ST 91** or concentrated stock solutions should be performed in a certified chemical fume hood to prevent inhalation of the powder and to contain any potential spills.
- **ST 91** is soluble in water and DMSO up to 100 mM.[\[1\]](#)
- Use calibrated equipment for all measurements to ensure accuracy and avoid unnecessary handling.

3. Handling and Experimental Use:

- Always wear the appropriate PPE as detailed in the table above.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory where **ST 91** is handled.
- Keep containers of **ST 91** tightly closed when not in use.

4. Spill Management:

- In case of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Clean the spill area thoroughly with a suitable detergent and water.

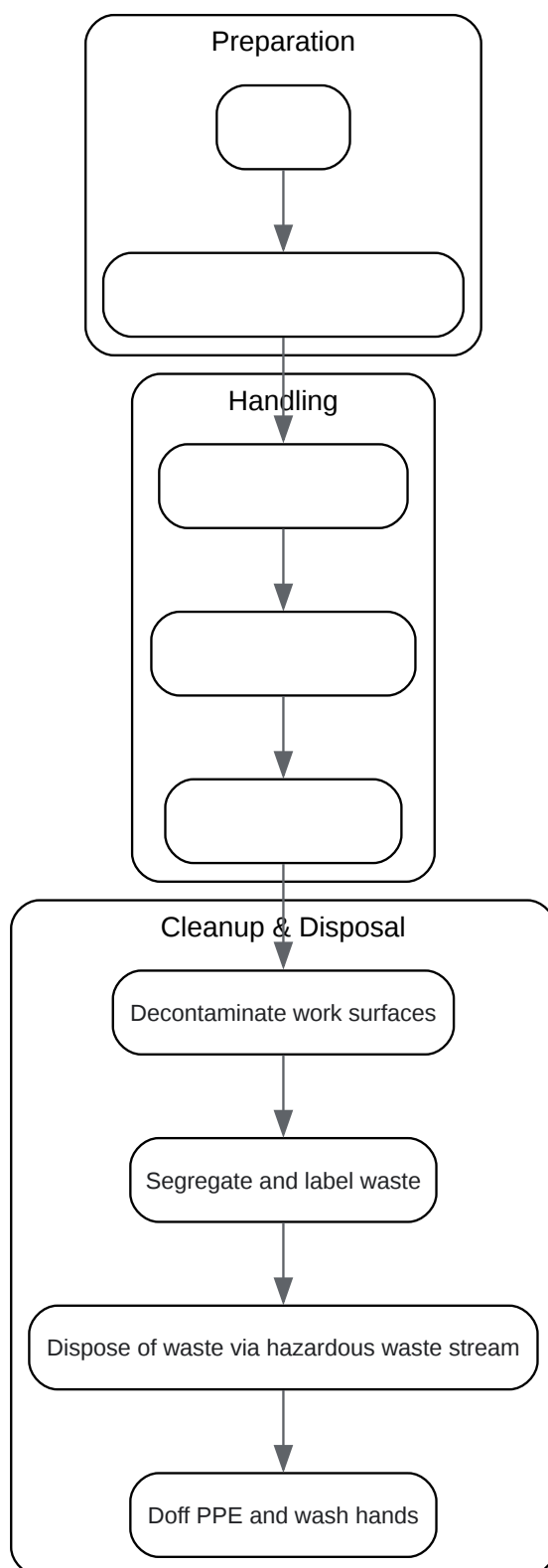
Disposal Plan

Proper disposal of **ST 91** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- **Waste Categorization:** All waste contaminated with **ST 91**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and spill cleanup materials, should be considered chemical waste.
- **Waste Collection:** Collect all **ST 91** waste in clearly labeled, sealed, and leak-proof containers.
- **Disposal Route:** Dispose of the chemical waste through your institution's hazardous waste management program. Do not dispose of **ST 91** down the drain or in the regular trash.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **ST 91** in a laboratory setting.



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Caption: Workflow for Safe Handling of **ST 91**.

This guidance is intended to supplement, not replace, your institution's specific safety protocols. Always consult your organization's safety officer for any questions or concerns regarding the handling of potent chemical compounds.

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References

- 1. Pharmaceuticals Lab Safety: A Comprehensive Guide [chemicalindustryrevieweurope.com]
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